

Spectroscopic data (NMR, IR) for Hexahydro-4-methylphthalic anhydride.

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Compound of Interest

Compound Name: *Hexahydro-4-methylphthalic anhydride*

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An in-depth analysis of the spectroscopic data for **Hexahydro-4-methylphthalic anhydride** is presented in this technical guide, designed for researchers, scientists, and professionals in drug development. This document provides a comprehensive overview of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectral data, along with the experimental protocols utilized for their acquisition.

Spectroscopic Data of Hexahydro-4-methylphthalic anhydride

The structural elucidation of **Hexahydro-4-methylphthalic anhydride** is critically supported by spectroscopic techniques. The following sections detail the ^1H NMR, ^{13}C NMR, and IR data, which are fundamental for the confirmation of the compound's molecular structure.

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy provides insight into the electronic environment of the hydrogen atoms within the molecule. The spectrum of **Hexahydro-4-methylphthalic anhydride** was recorded in deuterated chloroform (CDCl_3) on a 250 MHz spectrometer.^[1] The observed chemical shifts (δ) are summarized in the table below.

| Chemical Shift (δ) ppm | Multiplicity | Integration (Number of Protons) |
|---------------------------------|--------------|---------------------------------|
| 3.25-2.96 | m | 2H |
| 2.38-2.08 | m | 2H |
| 1.76-1.58 | m | 2H |
| 1.51-1.21 | m | 2H |
| 0.99-0.87 | m | 4H |

Table 1: ^1H NMR Spectroscopic Data for **Hexahydro-4-methylphthalic anhydride**.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR spectroscopy is employed to determine the types of carbon atoms present in a molecule. The ^{13}C NMR spectrum of **Hexahydro-4-methylphthalic anhydride** was obtained in deuterated chloroform (CDCl_3) using a 63 MHz spectrometer.^[1] The data is presented in the table below.

| Chemical Shift (δ) ppm |
|---------------------------------|
| 172.88 |
| 172.61 |
| 40.86 |
| 40.32 |
| 34.45 |
| 30.34 |
| 29.22 |
| 21.96 |
| 21.29 |

Table 2: ^{13}C NMR Spectroscopic Data for **Hexahydro-4-methylphthalic anhydride**.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a valuable tool for the identification of functional groups within a molecule. The IR spectrum for **Hexahydro-4-methylphthalic anhydride** was acquired using the Attenuated Total Reflectance (ATR) technique.[1] The characteristic absorption bands are detailed in the following table.

| Wavenumber (cm^{-1}) | Intensity |
|---------------------------------|-----------|
| 2359 | w |
| 2340 | w |
| 1694 | s |
| 1452 | w |
| 1413 | w |
| 1336 | w |
| 1293 | w |
| 1251 | w |

Table 3: IR Spectroscopic Data for **Hexahydro-4-methylphthalic anhydride**. (w = weak, s = strong)

Experimental Protocols

The spectroscopic data presented was obtained following the synthesis of **Hexahydro-4-methylphthalic anhydride**. The synthesis and characterization procedure is outlined below.

Synthesis of Hexahydro-4-methylphthalic anhydride

The synthesis of **Hexahydro-4-methylphthalic anhydride** was achieved through the hydrogenation of 4-methyl-1,2,3,6-tetrahydrophthalic anhydride.[1] The reaction progress was monitored using gas chromatography-mass spectrometry to ensure the complete hydrogenation of the starting material.[1]

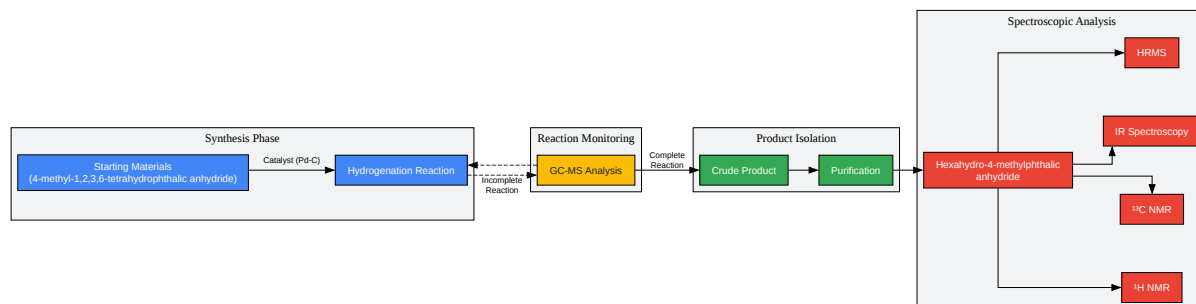
Spectroscopic Analysis

Upon completion of the synthesis, the structure of the resulting **Hexahydro-4-methylphthalic anhydride** was confirmed using various spectroscopic methods.

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra were recorded on a 250 MHz and 63 MHz spectrometer, respectively.[\[1\]](#) The samples were dissolved in deuterated chloroform (CDCl_3) for the analysis.[\[1\]](#)
- IR Spectroscopy: The infrared spectrum was obtained using an Attenuated Total Reflectance (ATR) sampling technique.[\[1\]](#)
- High-Resolution Mass Spectrometry (HRMS): The exact mass of the compound was determined using ESI+ (Electrospray Ionization) mass spectrometry.[\[1\]](#)

Workflow Visualization

The following diagram illustrates the general workflow from the synthesis of a chemical compound to its structural confirmation via spectroscopic analysis.



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Caption: Workflow for Synthesis and Spectroscopic Confirmation.

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References

- 1. Synthesis of Hexahydro-4-methylphthalic anhydride_Chemicalbook [chemicalbook.com]
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